

handling and safety precautions for 2,3-Dichlorooctafluorobutane

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Compound of Interest

Compound Name: 2,3-Dichlorooctafluorobutane

Cat. No.: B1209046

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Disclaimer: No specific Safety Data Sheet (SDS) for **2,3-Dichlorooctafluorobutane** could be located. The following information is compiled from data on structurally similar chlorinated and fluorinated hydrocarbons. Researchers, scientists, and drug development professionals should use this information as a general guide only and conduct a thorough risk assessment before handling this compound. All quantitative data provided is for related compounds and should be treated as indicative rather than definitive.

Summary of Quantitative Data for Structurally Similar Compounds

The following table summarizes key quantitative data for compounds structurally related to **2,3-Dichlorooctafluorobutane**. This data is intended for comparative purposes and to highlight the potential hazards associated with this class of chemicals.

Property	2,2-dichloro-1,1,1-trifluoroethane (HCFC-123)	Dichlorodifluoromethane (CFC-12)	1,4-Diiodooctafluorobutane
Molecular Formula	C ₂ HCl ₂ F ₃	CCl ₂ F ₂	C ₄ F ₈ I ₂
Molecular Weight	152.93 g/mol	120.91 g/mol	453.86 g/mol
Boiling Point	27.6 °C	-29.8 °C	150 °C
Vapor Pressure	89.3 kPa at 25 °C	577.6 kPa at 20°C	Not available
Toxicity Data	May cause damage to organs (liver, central nervous system) through prolonged or repeated exposure.[1]	May cause dizziness, tremor, and cardiac arrhythmias at high concentrations.[2]	May cause skin irritation, serious eye irritation, and respiratory irritation. May cause drowsiness or dizziness.[3]
Exposure Limits (ACGIH TLV-TWA)	50 ppm (Proposed)	1000 ppm	Not established

Troubleshooting Guides and FAQs

This section provides answers to specific issues that users might encounter during their experiments with **2,3-Dichlorooctafluorobutane**, based on best practices for handling halogenated hydrocarbons.

Frequently Asked Questions (FAQs)

- Q1: What are the primary hazards associated with **2,3-Dichlorooctafluorobutane**?
 - A1: Based on similar compounds, the primary hazards are likely to include inhalation toxicity, potential for cardiac sensitization, and skin and eye irritation.[2][3] High concentrations of vapor can displace oxygen and lead to asphyxiation.[2] Decomposition at high temperatures can produce toxic and corrosive gases.

- Q2: What is the appropriate personal protective equipment (PPE) for handling this compound?
 - A2: A comprehensive PPE strategy is crucial.^[4] This includes:
 - Eye Protection: Chemical splash goggles are the minimum requirement. A face shield should be worn when there is a significant risk of splashing.^{[5][6]}
 - Hand Protection: Use chemical-resistant gloves (e.g., nitrile, neoprene). For direct handling, consider double-gloving.^[5]
 - Body Protection: A flame-resistant lab coat is mandatory. For larger quantities or procedures with a high splash risk, a chemical-resistant apron or suit is recommended.^[5]
 - Respiratory Protection: All handling of the compound should be conducted in a certified chemical fume hood to minimize inhalation risk.
- Q3: How should I store **2,3-Dichlorooctafluorobutane**?
 - A3: Store in a cool, dry, and well-ventilated area away from direct sunlight and heat sources. Keep containers tightly closed and clearly labeled.^[5] Store away from incompatible materials such as strong oxidizing agents, strong bases, and reactive metals.
- Q4: What should I do in case of a small spill?
 - A4: For small spills, ensure the area is well-ventilated. Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand) and collect it into a sealed, labeled container for hazardous waste disposal.
- Q5: How do I dispose of waste containing **2,3-Dichlorooctafluorobutane**?
 - A5: All waste must be treated as hazardous chemical waste. Collect solid and liquid waste in separate, sealed, and clearly labeled containers. Follow your institution's and local regulations for hazardous waste disposal.

Troubleshooting Guide

- Issue: I smell a faint, sweetish odor during my experiment.
 - Possible Cause: This could indicate a leak in your apparatus or inadequate ventilation.
 - Solution: Immediately stop the experiment, ensure your fume hood is functioning correctly, and check your apparatus for any leaks. If the odor persists, evacuate the area and contact your institution's environmental health and safety department.
- Issue: The compound is not behaving as expected in the reaction (e.g., unexpected side products, vigorous reaction).
 - Possible Cause: Contamination of the starting material or incompatibility with other reagents or solvents.
 - Solution: Ensure all glassware is scrupulously clean and dry. Verify the compatibility of **2,3-Dichlorooctafluorobutane** with all other substances in your reaction mixture. Start with a small-scale trial reaction to observe its behavior before scaling up.
- Issue: I have accidentally come into skin contact with the compound.
 - Solution: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove any contaminated clothing.^[5] Seek immediate medical attention and have the safety information for similar compounds readily available.

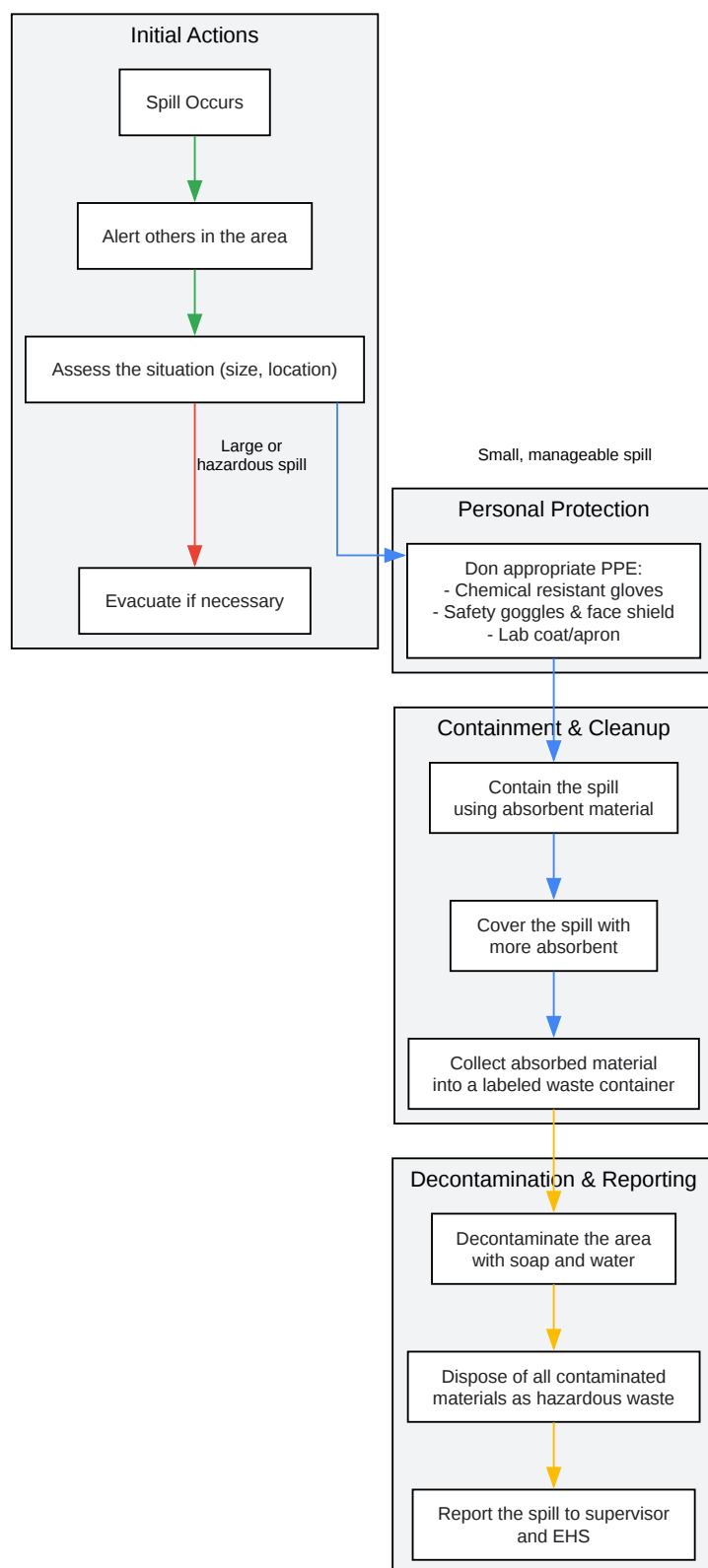
Experimental Protocols

General Handling Procedures for Fluorinated Compounds

- Preparation: Before starting any experiment, ensure you have read and understood the safety information for similar compounds. All necessary PPE should be readily available and in good condition. Ensure the chemical fume hood is working correctly.
- Dispensing:
 - Conduct all dispensing and weighing operations within a fume hood.
 - Use dedicated, clearly labeled spatulas and glassware.

- Handle containers with care to avoid generating aerosols.
- Close the primary container immediately after dispensing.
- During the Experiment:
 - Continuously monitor the reaction for any signs of unexpected behavior.
 - Keep the fume hood sash at the lowest practical height.
- Post-Experiment:
 - Carefully quench any reactive materials according to established laboratory procedures.
 - Clean the work area thoroughly.
 - Dispose of all contaminated materials as hazardous waste.[\[5\]](#)

Visualizations



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Caption: Workflow for handling a chemical spill.

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